

# Essential Safety and Handling Protocols for the Investigational Agent NSC-57969

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## Compound of Interest

Compound Name: NSC-57969

Cat. No.: B1680225

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This document provides crucial safety and logistical guidance for the handling and disposal of **NSC-57969**, an investigational anti-tumor agent. In the absence of a specific Safety Data Sheet (SDS), the following procedures are based on established best practices for handling potent, cytotoxic compounds in a research setting. Adherence to these protocols is essential to minimize exposure risk and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

All personnel must wear appropriate PPE when handling **NSC-57969** in any form, including during receipt, storage, preparation, and disposal. The level of protection should be determined by a thorough risk assessment of the specific procedures being performed.<sup>[1][2]</sup>

Table 1: PPE Requirements for Handling **NSC-57969**

Activity	Gloves	Gown	Eye/Face Protection	Respiratory Protection
Receiving/Unpacking	2 pairs, chemotherapy-tested (ASTM D6978-05)	Not required unless package is damaged	Not required unless package is damaged	Not required unless package is damaged
Storage & Transport (in sealed containers)	1 pair, chemotherapy-tested	Not required	Not required	Not required
Compounding/Preparation (in a Biological Safety Cabinet)	2 pairs, chemotherapy-tested (outer pair over gown cuff)	Disposable, solid-front, long-sleeved gown made of low-permeability fabric	Face shield or safety goggles[3]	Surgical/procedure mask
General Laboratory Handling	2 pairs, chemotherapy-tested	Disposable, solid-front, long-sleeved gown	Safety glasses with side shields or goggles	Not generally required if handled in a certified chemical fume hood or BSC
Waste Disposal	2 pairs, chemotherapy-tested	Disposable, solid-front, long-sleeved gown	Safety goggles and face shield	N95 respirator may be required depending on the nature of the waste
Spill Cleanup	2 pairs, chemotherapy-tested, heavy-duty	Disposable, solid-front, long-sleeved gown with a plastic apron	Safety goggles and face shield	N95 respirator or higher

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **NSC-57969** is critical to maintaining a safe laboratory environment. The following workflow outlines the key stages of this process.

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## References

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